

Personal protective equipment for handling LEB-03-145

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Compound of Interest

Compound Name: LEB-03-145

Cat. No.: B12402045

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Essential Safety and Handling Guide for LEB-03-145

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **LEB-03-145**, a WEE1 deubiquitinase-targeting chimera (DUBTAC). The information is intended for researchers, scientists, and professionals in drug development to ensure the safe handling and use of this compound in a laboratory setting.

Compound Overview: **LEB-03-145** is a chemical probe consisting of Adavosertib (AZD1775), a potent WEE1 inhibitor, linked to EN523, an OTUB1 recruiter. Due to the nature of its components, **LEB-03-145** should be handled with care, following the safety guidelines established for its most hazardous constituent, Adavosertib.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required PPE for handling **LEB-03-145**, based on the safety data sheet for Adavosertib.

Protection Type	Specification	Purpose
Eye Protection	Safety glasses with side-shields or goggles.	Protects eyes from splashes or dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact with the compound.
Skin and Body Protection	Laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary for large quantities or when generating dust.	Minimizes inhalation of dust or aerosols.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety and environmental protection.

Handling and Storage:

- Engineering Controls: Handle **LEB-03-145** in a well-ventilated area, preferably in a chemical fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

First Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide respiratory support.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.

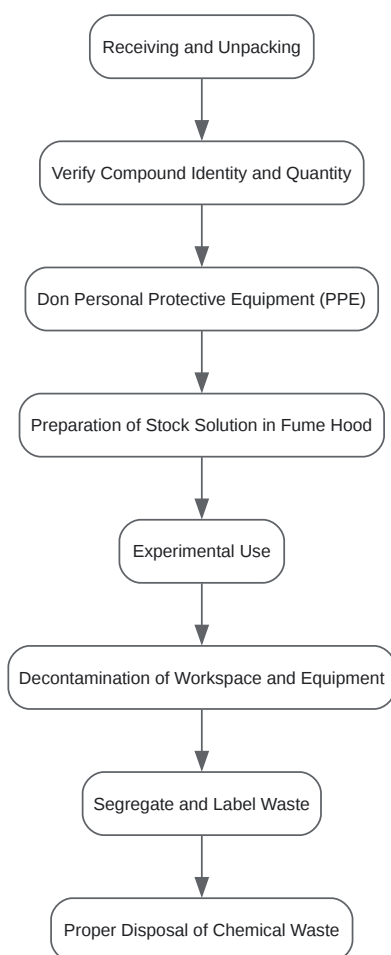
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Spill and Disposal Procedures:

- Spill Containment: In case of a spill, wear appropriate PPE, absorb the spill with inert material, and collect it in a sealed container for disposal.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations for chemical waste.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **LEB-03-145** from receipt to disposal.

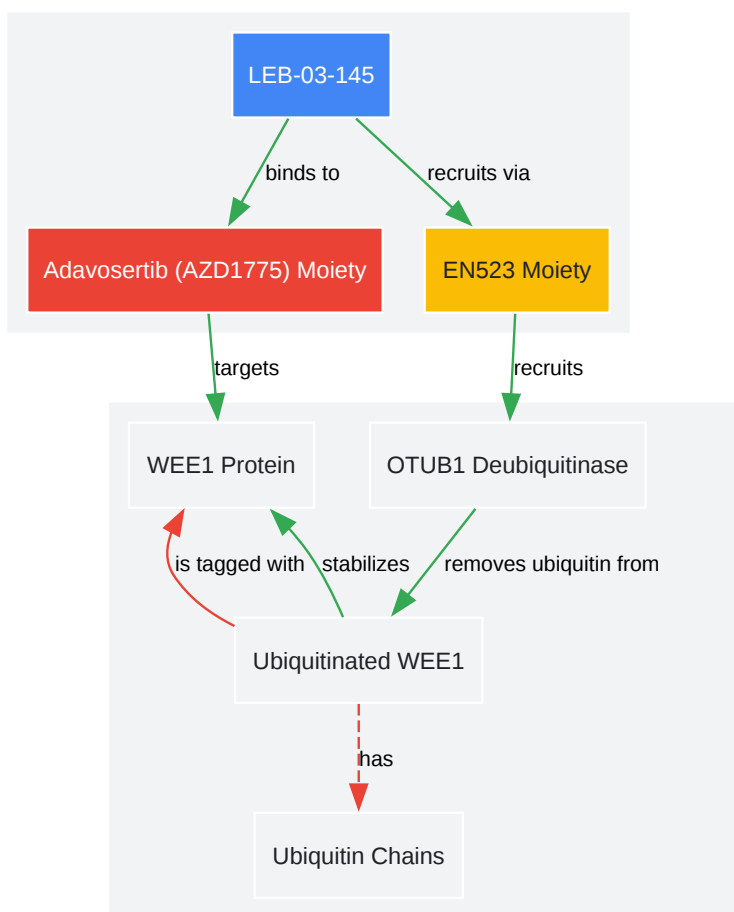


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Caption: Workflow for Safe Handling of **LEB-03-145**.

Mechanism of Action: WEE1 DUBTAC Signaling Pathway

LEB-03-145 functions by recruiting the deubiquitinase OTUB1 to the WEE1 protein, leading to its stabilization. The diagram below provides a simplified representation of this signaling pathway.



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Caption: Simplified Signaling Pathway of **LEB-03-145**.

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